

Astrophloxine for Imaging Antiparallel Dimers: A Technical Guide

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B15618142*

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Introduction

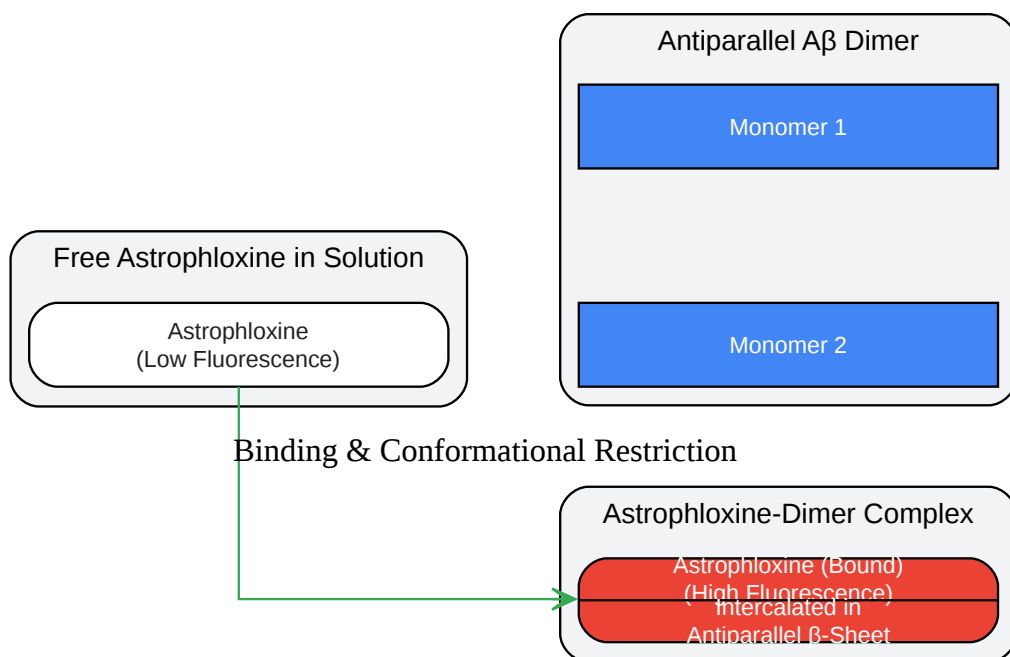
Astrophloxine has emerged as a noteworthy fluorescent probe with a specific affinity for targeting antiparallel dimers, a key structure in the early stages of amyloid- β ($A\beta$) aggregation implicated in Alzheimer's disease. Research has demonstrated its utility in detecting aggregated $A\beta$ in both brain tissue and cerebrospinal fluid (CSF) samples from animal models of the disease.[1] A pivotal study by Lee JC, et al. in 2020 highlighted **Astrophloxine's** capability to preferentially bind to memory-impairing antiparallel $A\beta$ dimers, offering a valuable tool for studying the initial pathological changes in Alzheimer's disease.[2] This technical guide provides an in-depth overview of **Astrophloxine**, including its mechanism of action, available data, and detailed experimental protocols for its application in imaging antiparallel dimers.

Mechanism of Action

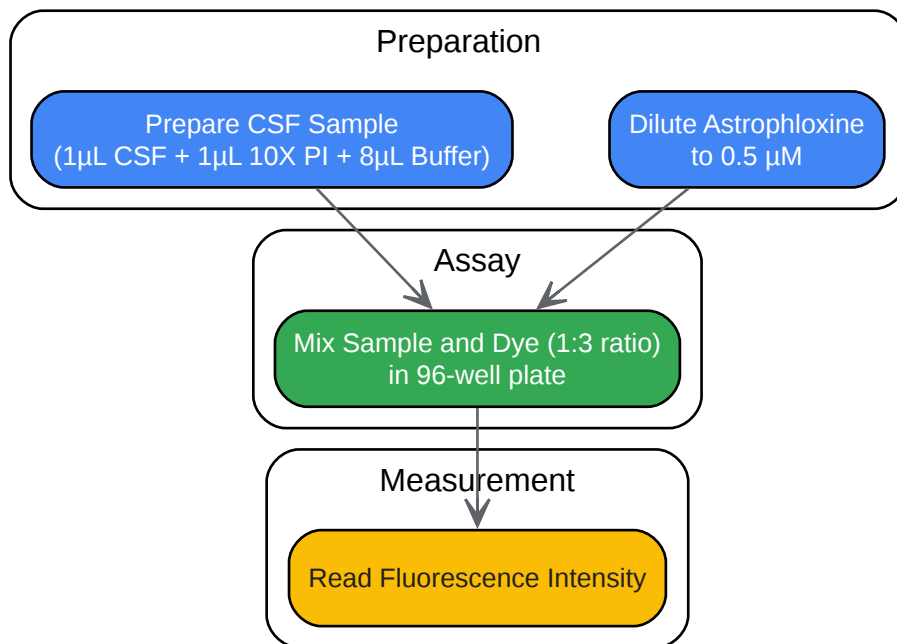
Astrophloxine's fluorescence is significantly enhanced upon binding to its target. It is proposed that the probe intercalates within the hydrophobic pockets of the antiparallel β -sheet structure characteristic of $A\beta$ dimers. This binding event restricts the rotational freedom of the **Astrophloxine** molecule, leading to a substantial increase in its fluorescence quantum yield.

This "turn-on" fluorescence mechanism provides a high signal-to-noise ratio, making it suitable for sensitive detection of these specific oligomeric species.

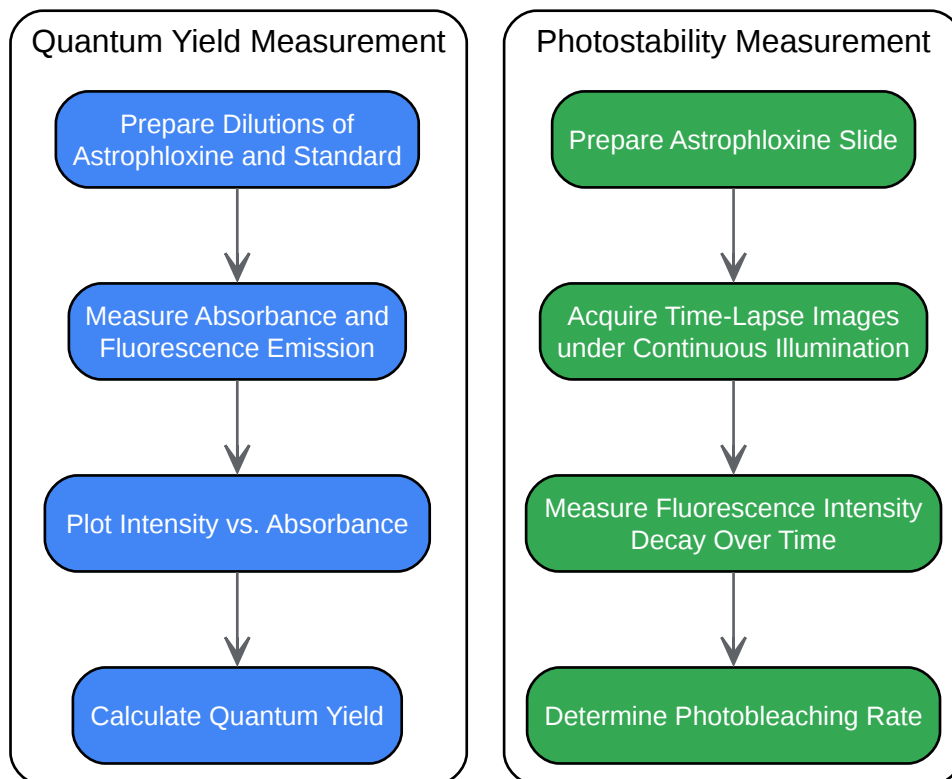
Proposed Binding Mechanism of Astrophloxine



Workflow for CSF Analysis with Astrophloxine



Workflow for Photophysical Characterization of Astrophloxine



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Discovery of Chemicals to Either Clear or Indicate Amyloid Aggregates by Targeting Memory-Impairing Anti-Parallel A β Dimers - PubMed [pubmed.ncbi.nlm.nih.gov]

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